

# Unveiling the Aquatic Toxicity of Brominated Phenols: A Comparative Species Sensitivity Distribution Analysis

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## Compound of Interest

Compound Name: 2,4,6-Tribromophenol

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This guide provides a comprehensive comparison of the species sensitivity distribution for a range of brominated phenols, offering crucial data for researchers, scientists, and drug development professionals. By summarizing quantitative toxicity data and detailing experimental protocols, this document serves as a vital resource for environmental risk assessment and understanding the ecological impact of these compounds.

## Executive Summary

Brominated phenols are a class of chemicals used in a variety of industrial applications, including as flame retardants and intermediates in chemical synthesis. Their presence in aquatic environments raises concerns about their potential toxicity to a diverse range of species. This guide synthesizes available ecotoxicological data to compare the sensitivity of different aquatic organisms to various brominated phenols. The data clearly indicates that toxicity varies significantly among different brominated phenols and across species, highlighting the importance of a multi-species approach for accurate environmental risk assessment. Generally, increased bromination tends to correlate with higher toxicity.

## Species Sensitivity Distribution: Quantitative Data

The following tables summarize the acute and chronic toxicity of several brominated phenols to a range of aquatic species. This data is essential for constructing species sensitivity distributions (SSDs), which are cumulative probability distributions of the toxicity values for different species.

Table 1: Acute Toxicity of Brominated Phenols to Aquatic Species

Brominated Phenol	Species	Trophic Level	Endpoint (Duration)	Value (mg/L)	Reference(s)
2,4,6-Tribromophenol	Selenastrum capricornutum	Algae	EC50 (72h, biomass)	0.76	[1]
Selenastrum capricornutum	Algae	EC50 (72h, growth rate)	1.6	[1]	
Scenedesmus quadricauda	Algae	EC50 (96h)	2.67	[2]	
Daphnia magna	Invertebrate	EC50 (48h)	0.26	[1]	
Daphnia magna	Invertebrate	EC50 (48h)	1.57	[2]	
Cyprinus carpio (Carp)	Fish	LC50 (96h)	1.1	[1]	
2,4-Dibromophenol	Scenedesmus quadricauda	Algae	EC50 (96h)	8.73	[2]
Daphnia magna	Invertebrate	EC50 (48h)	2.17	[2]	
2,6-Dibromophenol	Scenedesmus quadricauda	Algae	EC50 (96h)	9.90	[2]
Pseudokirchneriella subcapitata	Algae	EC50	49	[2]	
Daphnia magna	Invertebrate	EC50 (48h)	2.78	[2]	

2-Bromophenol	Daphnia magna	Invertebrate	EC50 (48h)	0.9	[3]
4-Bromophenol	Daphnia magna	Invertebrate	EC50 (48h)	5.59	[4]

Table 2: Chronic Toxicity of Brominated Phenols to Aquatic Species

Brominated Phenol	Species	Trophic Level	Endpoint (Duration)	Value (mg/L)	Reference(s)
2,4,6-Tribromophenol	Selenastrum capricornutum	Algae	NOEC (72h, biomass)	0.22	[1]
Selenastrum capricornutum	Algae	NOEC (72h, growth rate)	1.0	[1]	
Daphnia magna	Invertebrate	NOEC (21d, reproduction)	0.1	[1]	

## Experimental Protocols

The toxicity data presented in this guide were generated following standardized methodologies, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the reliability and comparability of ecotoxicological data.

### OECD Guideline 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This test evaluates the effects of a substance on the growth of freshwater microalgae or cyanobacteria.[5]

- Test Organism: Typically *Pseudokirchneriella subcapitata* or other green algae and cyanobacteria species.[6]

- Principle: Exponentially growing cultures of the test organisms are exposed to a range of concentrations of the test substance in batch cultures, usually for 72 hours.[5]
- Endpoint: The primary endpoint is the inhibition of growth, measured as a reduction in biomass or growth rate compared to control cultures.[5] From this, the ECx values (e.g., EC50, the concentration causing 50% inhibition) and the No-Observed-Effect Concentration (NOEC) are determined.[7]
- Test Conditions: Cultures are maintained under controlled conditions of temperature, light, and nutrient levels to allow for exponential growth.[5]

## OECD Guideline 202: *Daphnia* sp., Acute Immobilisation Test

This guideline describes a method to assess the acute toxicity of chemicals to daphnids (*Daphnia magna* or other suitable species).[8]

- Test Organism: Young daphnids, less than 24 hours old.[2]
- Principle: Daphnids are exposed to a series of concentrations of the test substance for 48 hours.[8]
- Endpoint: The primary endpoint is immobilization, defined as the inability to swim within 15 seconds after gentle agitation.[9] The EC50 at 48 hours is calculated.[8]
- Test Conditions: The test is conducted in a static or semi-static system without feeding the daphnids.[10] Water quality parameters such as pH, temperature, and dissolved oxygen are monitored.

## OECD Guideline 203: Fish, Acute Toxicity Test

This test is designed to determine the acute lethal toxicity of a substance to fish.[11]

- Test Organism: Various fish species can be used, with zebrafish (*Danio rerio*) and rainbow trout (*Oncorhynchus mykiss*) being common choices.[12]

- Principle: Fish are exposed to a range of concentrations of the test substance for a period of 96 hours.[13]
- Endpoint: The primary endpoint is mortality, and the LC50 (the concentration that is lethal to 50% of the test fish) is determined at 24, 48, 72, and 96 hours.[13]
- Test Conditions: The test is typically conducted in a semi-static or flow-through system to maintain stable concentrations of the test substance.[14]

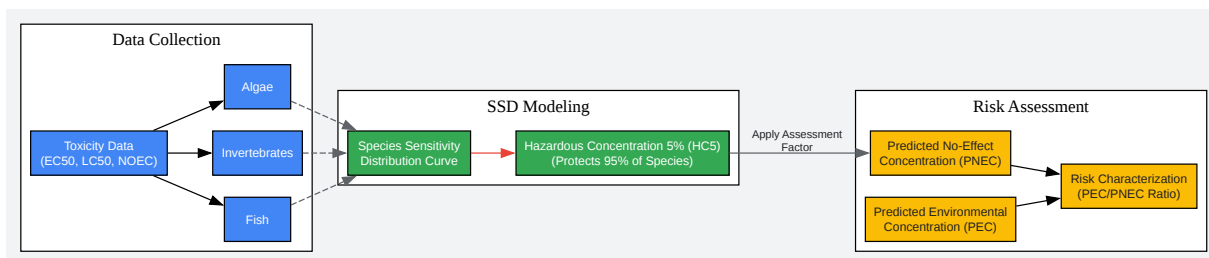
## OECD Guideline 211: *Daphnia magna* Reproduction Test

This is a chronic toxicity test that assesses the impact of a substance on the reproductive output of *Daphnia magna*. [15][16]

- Test Organism: Young female daphnids, less than 24 hours old at the start of the test.[5]
- Principle: Daphnids are exposed to a range of concentrations of the test substance over a 21-day period.
- Endpoint: The primary endpoint is the total number of living offspring produced per parent animal.[5] The ECx for reproduction and the NOEC are determined.[5]
- Test Conditions: The test is conducted under semi-static or flow-through conditions with regular feeding of the daphnids.[1]

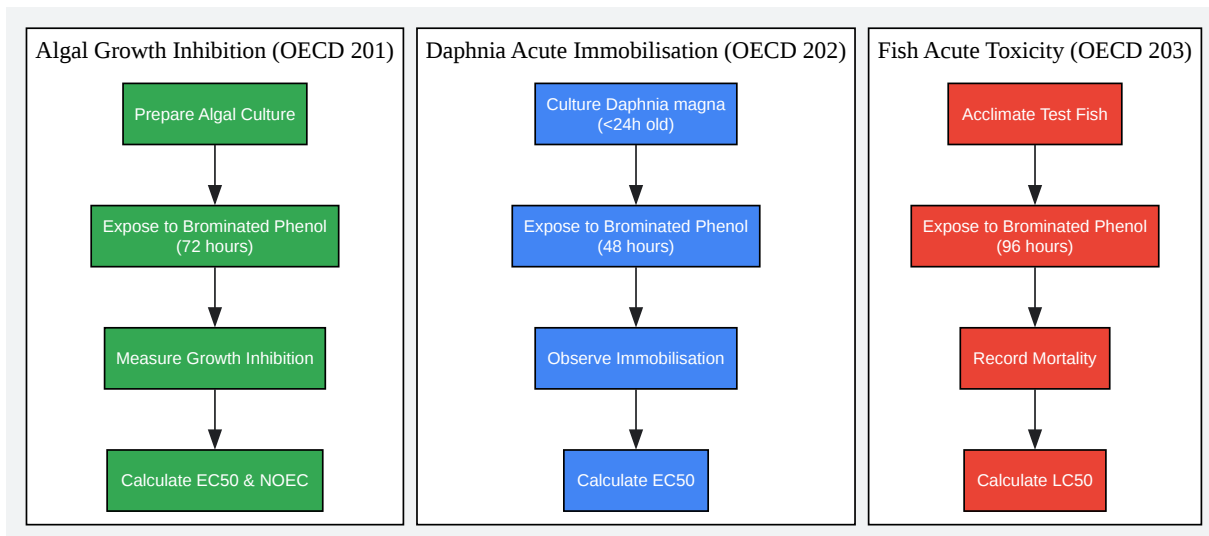
## Visualizing Species Sensitivity

The following diagrams illustrate key concepts and workflows related to the species sensitivity distribution of brominated phenols.



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Caption: Conceptual workflow for developing and applying a Species Sensitivity Distribution (SSD).



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Caption: Simplified workflow for key aquatic toxicity tests used for brominated phenols.

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## References

1. [hpvchemicals.oecd.org](http://hpvchemicals.oecd.org) [[hpvchemicals.oecd.org](http://hpvchemicals.oecd.org)]
2. Acute Toxicities of Bromophenols to Alga and Daphnia: Comparative Species Sensitivity Distribution Between Standard and Dietary Supplementation Tests - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
3. [pdfs.semanticscholar.org](http://pdfs.semanticscholar.org) [[pdfs.semanticscholar.org](http://pdfs.semanticscholar.org)]
4. OECD Guidelines for the Testing of Chemicals, Section 2: Effects on Biotic ... - OECD - Google Libros [[books.google.com.ec](http://books.google.com.ec)]
5. 2,4,6-Tribromophenol is toxic to *Oreochromis niloticus* (Linnaeus, 1758) after trophic and subchronic exposure - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
6. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
7. Low concentration of 2,4,6-tribromophenol (TBP) represents a risk to South American silver catfish *Ramdia quelen* (Quoy and Gaimard, 1824) population - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
8. OECD Guidelines for the Testing of Chemicals / Section 2: Effects on Biotic ... - OECD - Google 圖書 [[books.google.com.hk](http://books.google.com.hk)]
9. [oecd.org](http://oecd.org) [[oecd.org](http://oecd.org)]
10. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
11. Environmental concentrations and toxicology of 2,4,6-tribromophenol (TBP) - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
12. [epic.awi.de](http://epic.awi.de) [[epic.awi.de](http://epic.awi.de)]
13. Species sensitivity distributions for use in environmental protection, assessment, and management of aquatic ecosystems for 12 386 chemicals - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
14. [oecd.org](http://oecd.org) [[oecd.org](http://oecd.org)]
15. U-M Library Search [[search.lib.umich.edu](http://search.lib.umich.edu)]



- 16. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Unveiling the Aquatic Toxicity of Brominated Phenols: A Comparative Species Sensitivity Distribution Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041969#species-sensitivity-distribution-comparison-for-brominated-phenols]

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